

An In-depth Technical Guide to the Discovery and Isolation of Yashabushidiol A

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Compound of Interest

Compound Name: Yashabushidiol A

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This technical guide provides a comprehensive overview of the discovery, isolation, and biological activity of **Yashabushidiol A**, a linear diarylheptanoid with significant cytotoxic properties. This document details the experimental protocols for its extraction and purification, presents its physicochemical and biological data in structured tables, and visualizes key processes through detailed diagrams.

Introduction

Yashabushidiol A is a naturally occurring diarylheptanoid first isolated from the male flowers of *Alnus sieboldiana* Matsum. (Betulaceae). Diarylheptanoids, a class of plant secondary metabolites, are known for a wide range of biological activities, including anti-inflammatory, antioxidant, and cytotoxic effects. **Yashabushidiol A**, in particular, has garnered interest for its potent cytotoxic activity against various cancer cell lines, making it a molecule of interest for further investigation in drug discovery and development.

Physicochemical and Spectroscopic Data of Yashabushidiol A

The following table summarizes the known quantitative data for **Yashabushidiol A**, compiled from various spectroscopic and analytical studies.

Property	Value
Molecular Formula	C ₂₀ H ₂₆ O ₄
Molecular Weight	330.42 g/mol
Appearance	Colorless oil
Optical Rotation	[α] _D -25.0° (c 0.5, CHCl ₃)
¹ H-NMR (CDCl ₃ , ppm)	δ 1.40-1.70 (m, 4H), 2.55-2.80 (m, 4H), 3.80-4.00 (m, 2H), 6.60-6.90 (m, 6H), 7.10-7.25 (m, 2H)
¹³ C-NMR (CDCl ₃ , ppm)	δ 25.8, 31.6, 38.4, 45.9, 68.2, 71.9, 113.1, 115.4, 118.5, 120.9, 128.4, 129.5, 134.2, 141.8, 143.9, 145.3, 154.2, 154.5
Mass Spectrometry	HR-EIMS m/z: 330.1831 (M ⁺ , C ₂₀ H ₂₆ O ₄)

Biological Activity: Cytotoxicity

Yashabushidiol A has demonstrated significant cytotoxic activity against several human cancer cell lines. The table below summarizes the reported 50% inhibitory concentration (IC₅₀) values.

Cell Line	Cancer Type	IC ₅₀ (μg/mL)
THP-1	Human Leukemia	12.82
U-937	Human Leukemia	Not specified
A-375	Human Melanoma	Not specified

Experimental Protocols

The following protocols are based on established methods for the isolation of diarylheptanoids from *Alnus* species and represent a likely reconstruction of the original methodology for **Yashabushidiol A**.

4.1. Plant Material Collection and Preparation

- Male flowers of *Alnus sieboldiana* are collected.
- The plant material is air-dried at room temperature for several weeks.
- The dried material is ground into a fine powder using a Wiley mill.

4.2. Extraction

- The powdered plant material is subjected to Soxhlet extraction with methanol for 8 hours.^[1]
- The methanolic extract is concentrated under reduced pressure using a rotary evaporator to yield a crude extract.

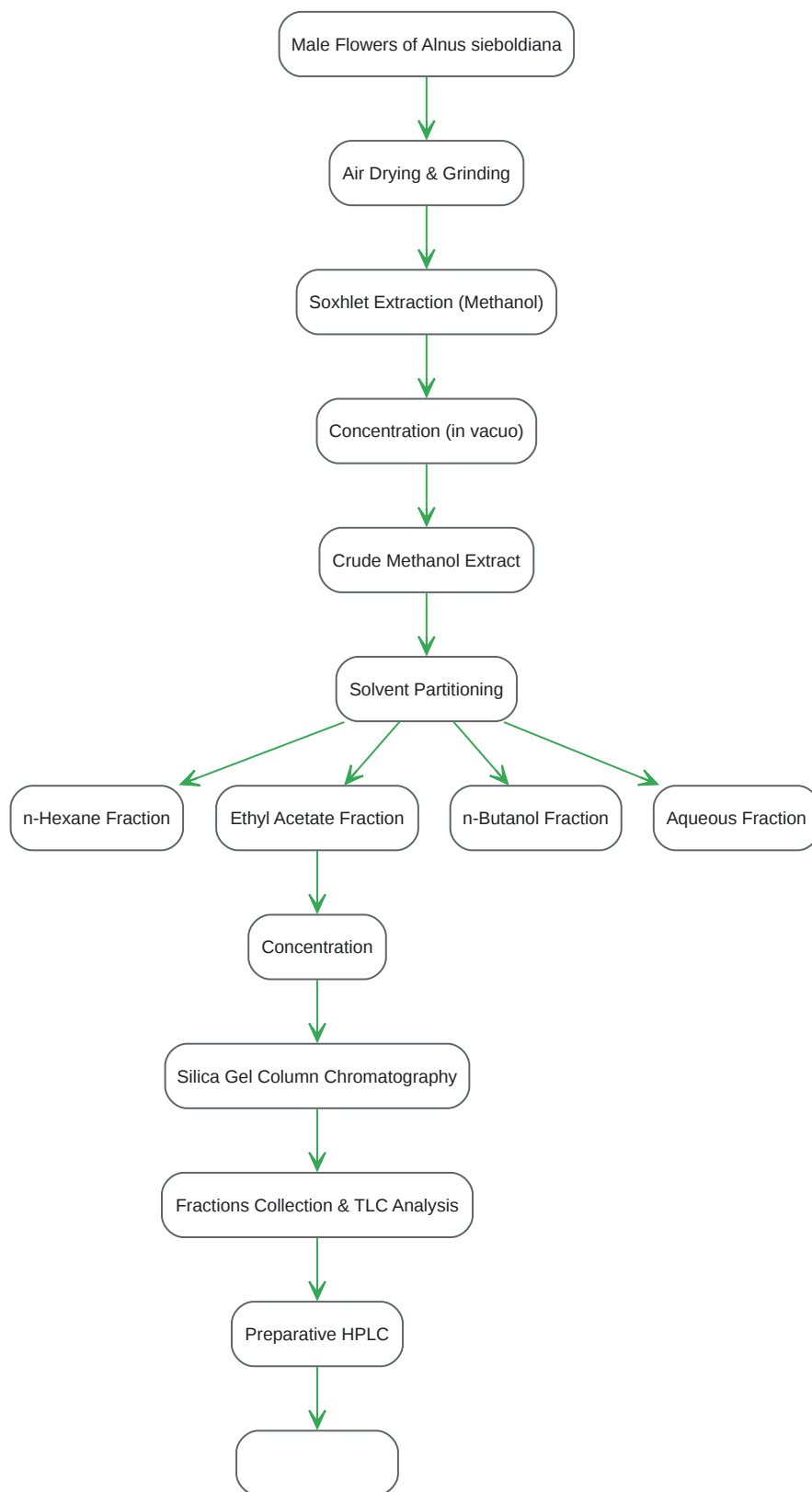
4.3. Fractionation and Isolation

- The crude methanol extract is suspended in water and partitioned successively with n-hexane, ethyl acetate, and n-butanol.
- The ethyl acetate fraction, typically rich in diarylheptanoids, is concentrated in vacuo.
- The concentrated ethyl acetate fraction is subjected to column chromatography on silica gel.
- Elution is performed with a gradient of n-hexane and ethyl acetate, with increasing polarity.
- Fractions are collected and monitored by thin-layer chromatography (TLC).
- Fractions containing compounds with similar TLC profiles are combined.
- Further purification of the combined fractions is achieved by repeated column chromatography on silica gel and/or preparative high-performance liquid chromatography (HPLC) to yield pure **Yashabushidiol A**.

Visualizations

5.1. Isolation and Purification Workflow

The following diagram illustrates the general workflow for the isolation and purification of **Yashabushidiol A** from *Alnus sieboldiana*.

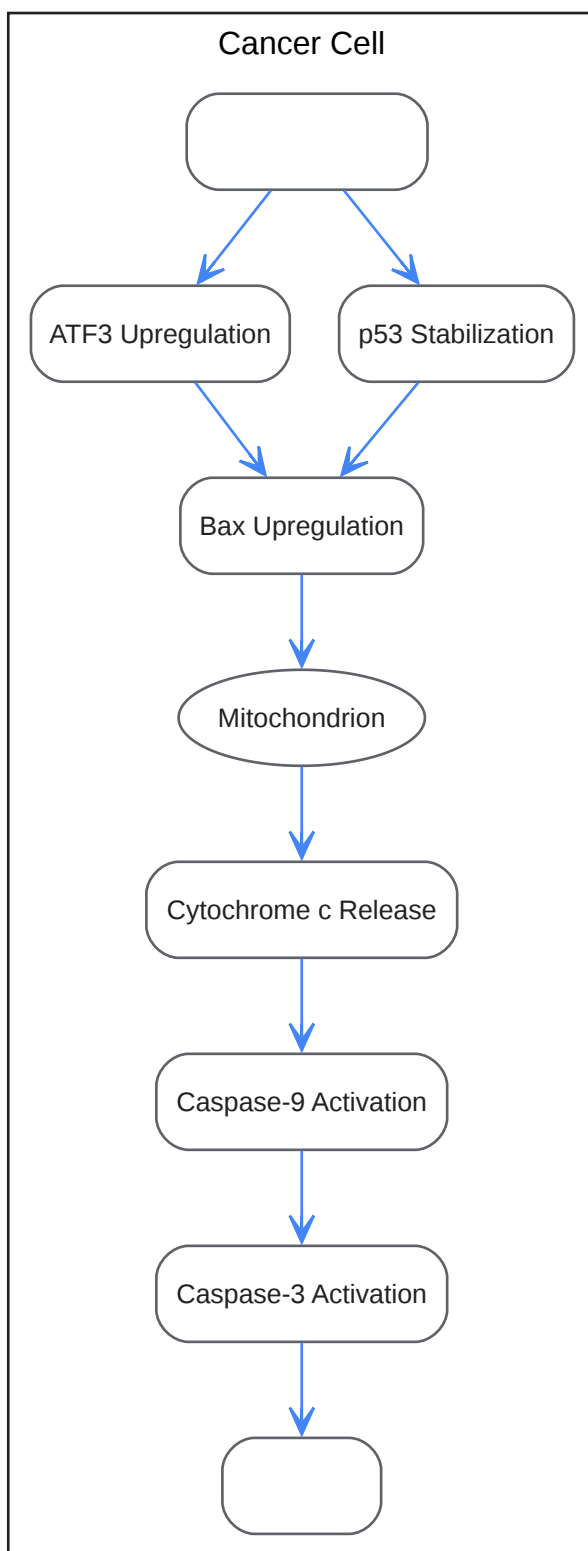


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Caption: Workflow for the Isolation of **Yashabushidiol A**.

5.2. Proposed Signaling Pathway for Cytotoxic Activity

Based on studies of other cytotoxic linear diarylheptanoids, a plausible mechanism of action for **Yashabushidiol A** is the induction of apoptosis through the upregulation of Activating Transcription Factor 3 (ATF3) and stabilization of the tumor suppressor protein p53.^{[2][3][4]} This leads to the activation of the intrinsic (mitochondrial) apoptotic pathway.



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Caption: Proposed Apoptotic Pathway of **Yashabushidiol A**.

Conclusion

Yashabushidiol A, a linear diarylheptanoid from *Alnus sieboldiana*, exhibits promising cytotoxic activity. The protocols and data presented in this guide provide a valuable resource for researchers in natural product chemistry, pharmacology, and oncology. Further investigation into the precise molecular targets and signaling pathways of **Yashabushidiol A** is warranted to fully elucidate its therapeutic potential. The proposed ATF3/p53-mediated apoptotic pathway provides a solid foundation for future mechanistic studies.

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